

(S)-Lercanidipine-d3 Hydrochloride chemical properties and structure

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Compound of Interest

Compound Name: (S)-Lercanidipine-d3
Hydrochloride

Cat. No.: B12427187

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An In-Depth Technical Guide to **(S)-Lercanidipine-d3 Hydrochloride**: Chemical Properties and Structure

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical properties and structure of **(S)-Lercanidipine-d3 Hydrochloride**. This deuterated analog of Lercanidipine, a third-generation dihydropyridine calcium channel blocker, serves as a valuable internal standard in analytical and pharmacokinetic studies.

Chemical Properties

(S)-Lercanidipine-d3 Hydrochloride is a labeled form of (S)-Lercanidipine, an antihypertensive agent.^[1] The incorporation of deuterium atoms provides a distinct mass spectrometric signature, enabling precise quantification in biological matrices.

Property	Value	References
CAS Number	1217740-02-7	[1] [2] [3] [4]
Molecular Formula	C ₃₆ H ₃₉ D ₃ CIN ₃ O ₆	
Molecular Weight	651.21 g/mol	
IUPAC Name	5-O-[1-[3,3-diphenylpropyl(trideuteriomethyl)amino]-2-methylpropan-2-yl]-3-O-methyl (4S)-2,6-dimethyl-4-(3-nitrophenyl)-1,4-dihydropyridine-3,5-dicarboxylate;hydrochloride	
Synonyms	(S)-Lercanidipine D3 Hydrochloride, (S)- Lercanidipine-d3Hydrochloride	
Appearance	Pale-Yellow Solid	

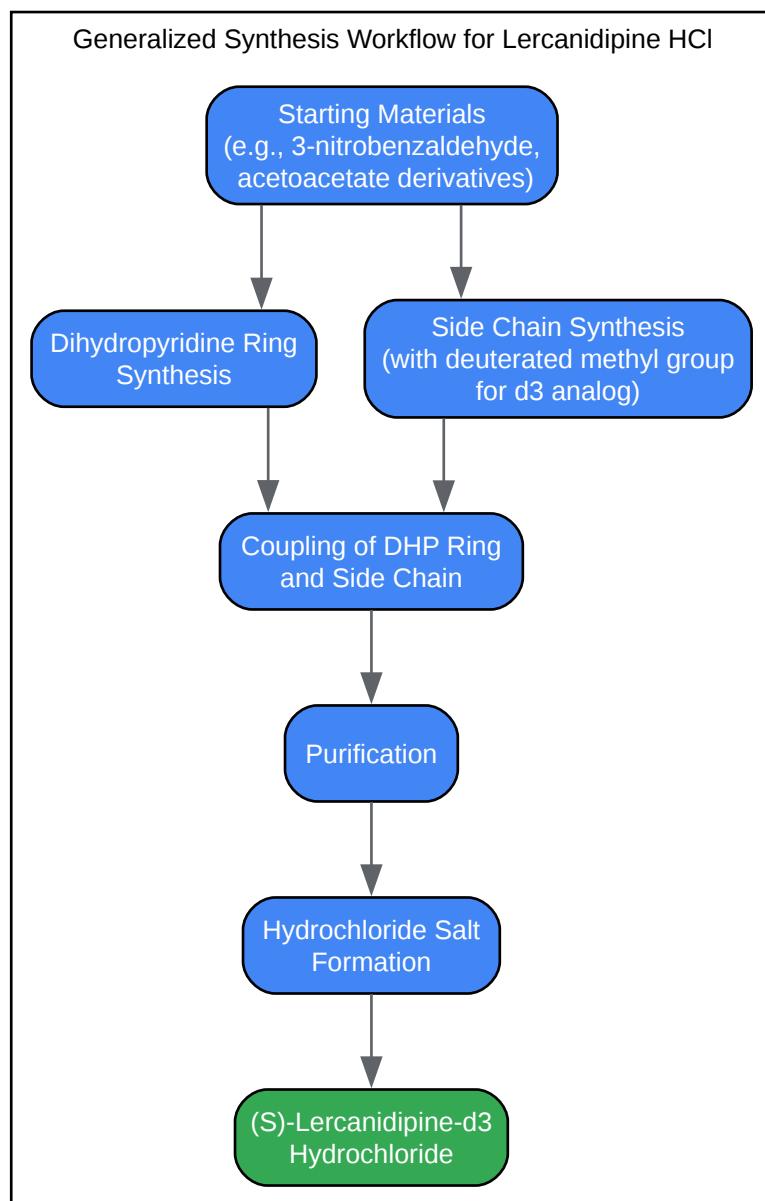
Chemical Structure

The molecular structure of **(S)-Lercanidipine-d3 Hydrochloride** is characterized by a dihydropyridine ring, typical of this class of calcium channel blockers. The "(S)" designation refers to the stereochemistry at the chiral center of the dihydropyridine ring. The "-d3" indicates the presence of three deuterium atoms on the methyl group attached to the amine nitrogen.

Chemical Structure of (S)-Lercanidipine-d3 Hydrochloride

C36H39D3CIN3O6





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